

# glabrene estrogen-like effects mechanism

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## Compound Focus: Glabrene

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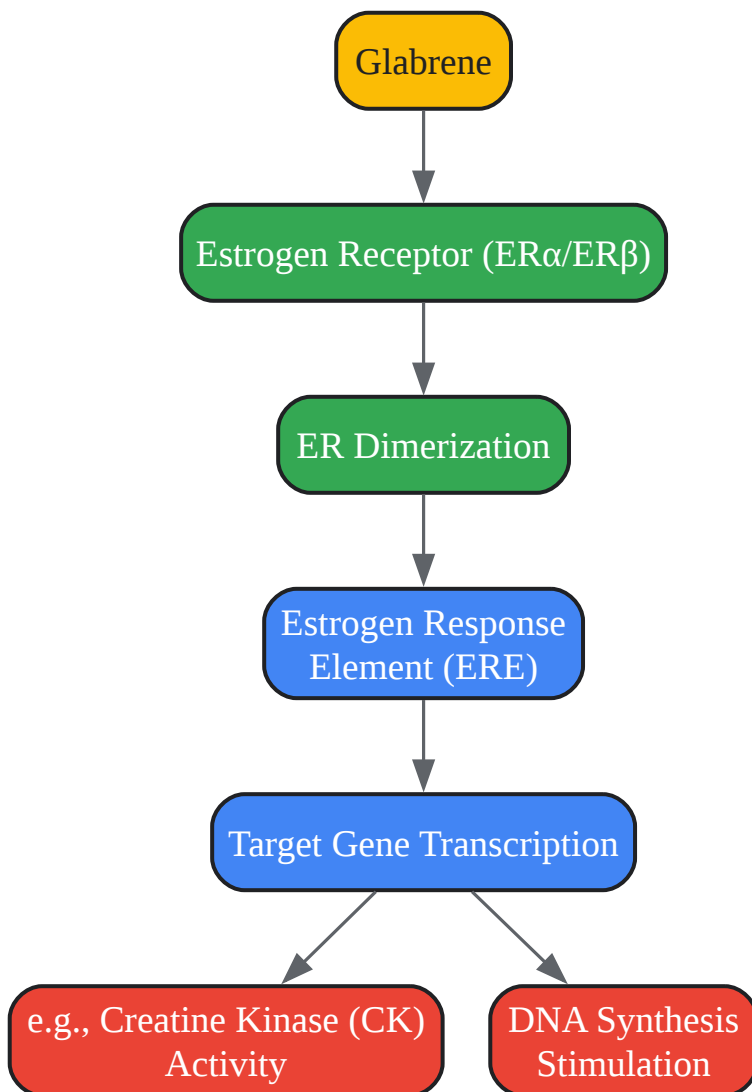
## Molecular Mechanisms of Action

**Glabrene's** estrogenic activity is primarily mediated through its interaction with intracellular estrogen receptors. The table below summarizes its key molecular interactions and functional effects:

Aspect	Mechanism & Effects
<b>ER Binding &amp; Specificity</b>	Binds to both ER $\alpha$ and ER $\beta$ , with studies indicating a preference for ER $\alpha$ -mediated activity [1] [2]. The IC <sub>50</sub> for ER binding is approximately 1 $\mu$ M [2].
<b>Agonist/Antagonist Profile</b>	Functions as a partial agonist/antagonist. It can mimic estrogen's effects in some contexts but blocks them in others [3] [1].
<b>Core Signaling Pathway</b>	Binds to nuclear ER $\rightarrow$ Receptor dimerization and translocation to nucleus $\rightarrow$ Binds to Estrogen Response Elements (EREs) on DNA $\rightarrow$ Modulates transcription of target genes [4].
<b>Vascular System Effects</b>	Stimulates DNA synthesis in human endothelial cells. Its effect on vascular smooth muscle cells is biphasic (stimulatory at low concentrations, inhibitory at high concentrations) [3]. In animal models, it stimulates creatine kinase activity in aorta and heart tissue, a marker of estrogenic response [3].

Aspect	Mechanism & Effects
<b>Bone Tissue Effects</b>	Stimulates creatine kinase specific activity in human osteoblast-like cells and in the skeletal tissues of prepubertal female rats, indicating an anabolic effect on bone [5] [6].

The following diagram illustrates the core signaling pathway of **glabrene**-mediated estrogenic activity:



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## Experimental Evidence & Protocols

Key experimental models and their findings are summarized below:

Experimental Model	Key Protocol Details	Observed Effects of Glabrene
<b>In Vitro (Vascular Cells)</b>	Human endothelial cells (ECV-304) and vascular smooth muscle cells (VSMC) were treated with glabrene, and DNA synthesis was measured [3].	Stimulated DNA synthesis in endothelial cells; showed a biphasic effect (proliferation at low conc., inhibition at high conc.) in VSMCs [3].
<b>In Vivo (Animal Studies)</b>	Ovariectomized female rats were treated with glabrene, and creatine kinase (CK) specific activity was measured in aortic and cardiac tissues [3].	Stimulated the specific activity of CK in the aorta and left ventricle of the heart, similar to the effect of estradiol [3].
<b>Yeast Estrogen Bioassay</b>	Yeast cells engineered to express human ER $\alpha$ or ER $\beta$ were exposed to licorice root fractions rich in glabrene. Activity was measured via a fluorescent reporter signal [1].	Showed a predominantly ER $\alpha$ -mediated estrogenic response. Some fractions showed "superinduction," producing a stronger signal than the reference hormone (estradiol), likely due to protein stabilization [1].
<b>Bone Cell Studies</b>	Human bone-derived cells from pre- and post-menopausal donors were treated with glabrene, and creatine kinase specific activity was measured [6].	Stimulated creatine kinase activity; the response was more effective in bone cells from post-menopausal women compared to glabridin and estradiol [6].

## Toxicity and Safety Profile

Recent research has identified significant toxicity associated with **glabrene**, which is crucial for drug development considerations.

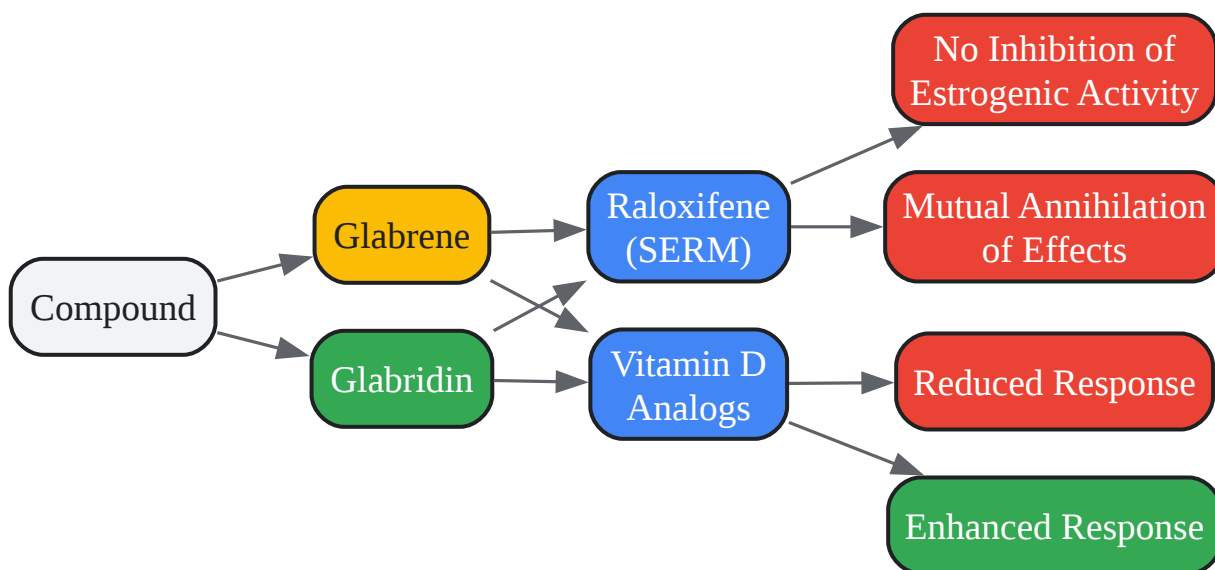
- **Developmental & Neurotoxicity:** A 2024 study using zebrafish larvae revealed that **glabrene** causes **concentration-dependent lethality**, with an LC50 of 3.7  $\mu$ M. It induced developmental

malformations, disrupted cranial cartilage formation, and reduced larval mobility, indicating damage to brain neural tissues [7].

- **Metabolic Mechanism of Toxicity:** The neurotoxicity is linked to the abnormal activation of the phenylalanine metabolic pathway, resulting in elevated levels of the neurotransmitters **dopamine and acetylcholine** [7].
- **Implication as an Impurity: Glabrene** has been identified as a toxic impurity in industrial-grade glabridin (comprising up to 7% of the material), highlighting a critical quality control issue for licorice-derived products [7].

## Comparative Analysis with Glabridin

**Glabrene** and glabridin, both from licorice, have distinct activities. The following diagram contrasts their behaviors in the presence of other modulators:



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- **Glabrene:** Its estrogenic activity is **not inhibited** by the SERM raloxifene, suggesting a different mode of action from classic estrogens. Its effects are reduced by pre-treatment with vitamin D analogs [3] [6].
- **Glabridin:** Behaves more like a pure estrogen agonist. Its effects are **blocked by raloxifene** and can be **enhanced by vitamin D analogs** [3] [1] [6].

## Research Implications and Future Directions

**Glabrene's** unique profile as a partial agonist suggests potential for developing tissue-selective estrogenic modulators, particularly for vascular protection [3]. However, its recently uncovered developmental and neurotoxicity at low concentrations present a major challenge [7]. Future work must prioritize:

- **Comprehensive Safety Profiling:** Establishing safe exposure margins and understanding the long-term implications of its toxicity in mammalian models.
- **Impurity Control:** Developing stringent quality control measures to minimize **glabrene** contamination in licorice-derived pharmaceutical and cosmetic products [7].

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## References

1. Agonistic and antagonistic estrogens in licorice root ... [pmc.ncbi.nlm.nih.gov]
2. - Wikipedia Glabrene [en.wikipedia.org]
3. - Estrogen activity of licorice root constituents: glabridin and... like [pubmed.ncbi.nlm.nih.gov]
4. Molecular mechanism of estrogen–estrogen receptor signaling [pmc.ncbi.nlm.nih.gov]
5. [PDF] Estrogenic activity of glabridin and glabrene ... | Semantic Scholar [semanticscholar.org]
6. (PDF) Estrogenic activity of glabridin and glabrene from licorice roots... [academia.edu]
7. Toxic Features and Metabolomic Intervention of Glabrene ... [mdpi.com]

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